

CAS number and molecular weight of Tetraethylene glycol dimethacrylate

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Compound of Interest

Compound Name:	Tetraethylene glycol dimethacrylate
Cat. No.:	B086305

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Tetraethylene Glycol Dimethacrylate: A Technical Guide

Tetraethylene glycol dimethacrylate (TEGDMA) is a difunctional methacrylate monomer that serves as a crucial crosslinking agent in the formation of polymers. Its utility is particularly prominent in the fields of dental materials, drug delivery systems, and the development of hydrogels. This technical guide provides an in-depth overview of its chemical and physical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Core Properties and Specifications

TEGDMA is chemically identified by the CAS Number 109-17-1.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its molecular formula is C₁₆H₂₆O₇, corresponding to a molecular weight of approximately 330.37 g/mol .[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Physicochemical Data

A summary of the key physicochemical properties of **Tetraethylene glycol dimethacrylate** is presented below.

Property	Value	References
CAS Number	109-17-1	[1] [2] [3] [4] [5] [6]
Molecular Formula	C16H26O7	[1] [2] [5] [6]
Molecular Weight	330.37 g/mol	[1] [3] [5] [6]
Appearance	Water-white to pale-straw liquid	[7] [8]
Density	1.082 g/mL at 20 °C	[3]
Boiling Point	220 °C	[2] [8]
Flash Point	110 °C (closed cup)	[3]
Refractive Index	n20/D 1.463	[3]
Viscosity	14 cP at 20 °C	[7] [9]
Water Solubility	12.6 g/L at 20 °C	[7] [8]

Synthesis and Polymerization

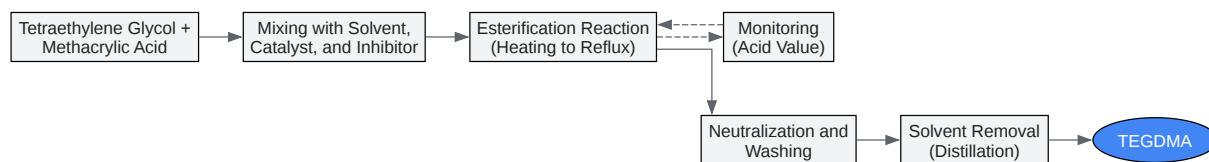
Synthesis of Tetraethylene Glycol Dimethacrylate

The synthesis of TEGDMA typically involves the esterification of tetraethylene glycol with methacrylic acid.[\[10\]](#)[\[11\]](#)[\[12\]](#) While various methods exist, a general approach involves reacting the two primary components in the presence of a suitable solvent and catalyst.

Experimental Protocol: Esterification Synthesis of TEGDMA

- Reaction Setup: In a reaction vessel equipped with a stirrer, thermometer, and reflux condenser, combine tetraethylene glycol and methacrylic acid. A common solvent for this reaction is toluene or dimethylbenzene.
- Catalyst and Inhibitor Addition: Introduce a catalyst, such as phosphoric acid or p-toluenesulfonic acid, to facilitate the esterification. A polymerization inhibitor is also added to prevent premature polymerization of the methacrylate groups.

- Reaction Conditions: The reaction mixture is heated to reflux. The progress of the reaction can be monitored by measuring the amount of water produced or by determining the acid value of the reaction mixture. The reaction is typically continued until the acid value reaches a desired low level.
- Purification: Upon completion, the reaction mixture is cooled and washed with an alkaline solution to neutralize the acidic catalyst and any unreacted methacrylic acid. The organic layer is then separated and washed with water.
- Solvent Removal: The solvent is removed from the product via distillation, often under reduced pressure, to yield the final **Tetraethylene glycol dimethacrylate** product.



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A simplified workflow for the synthesis of TEGDMA.

Free-Radical Polymerization

TEGDMA is a crosslinking monomer that readily undergoes free-radical polymerization when exposed to an initiator and an appropriate energy source, such as heat or UV light. This polymerization process is fundamental to its application in dental composites and hydrogels. [13] The polymerization of dimethacrylates is characterized by autoacceleration, also known as the gel effect, which leads to a rapid increase in the reaction rate.[13]

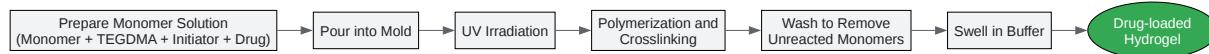
Applications in Drug Development and Research Hydrogels for Controlled Drug Delivery

TEGDMA is extensively used in the formulation of hydrogels for the controlled release of therapeutic agents.[14][15] These crosslinked polymer networks can encapsulate both

hydrophilic and hydrophobic drugs. The release kinetics can be tailored by adjusting the crosslinking density and the overall hydrophilicity of the hydrogel matrix.[15]

Experimental Protocol: Preparation of a TEGDMA-based Hydrogel

- Monomer Solution Preparation: Prepare a solution containing the primary monomer (e.g., a hydrophilic methacrylate), TEGDMA as the crosslinker, and a photoinitiator. The drug to be encapsulated can also be dissolved or dispersed in this solution.
- Molding: Pour the monomer solution into a mold of the desired shape and dimensions.
- Photopolymerization: Expose the mold to UV light for a specified duration to initiate polymerization and crosslinking, resulting in the formation of the hydrogel.
- Washing and Swelling: The resulting hydrogel is typically washed to remove any unreacted monomers and then allowed to swell to equilibrium in a suitable buffer before further characterization or use.



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Workflow for preparing a drug-loaded TEGDMA hydrogel.

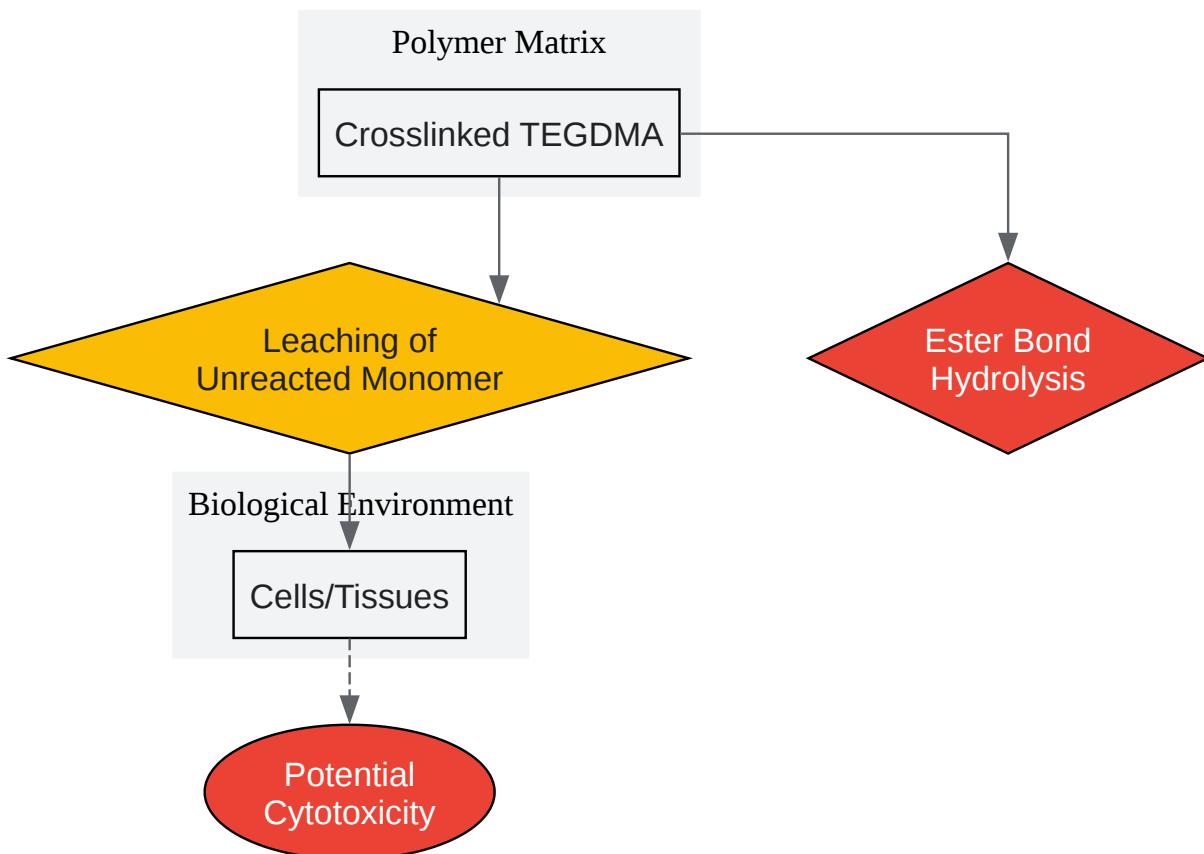
Dental Materials

In dentistry, TEGDMA is a common component of resin-based composites and adhesives.[11][16] It acts as a diluent for more viscous monomers and participates in the formation of a highly crosslinked and durable polymer matrix upon curing.[16]

Biocompatibility and Degradation

The biocompatibility of TEGDMA is a critical consideration, particularly in its medical and dental applications. While generally considered biocompatible for these uses, studies have shown that unreacted monomer can leach from the polymer matrix and may exhibit cytotoxicity.[17][18] Skin sensitization has also been reported.[1]

The degradation of TEGDMA-based polymers can occur through the hydrolysis of the ester linkages in its structure, a process that can be influenced by the surrounding chemical environment.[\[19\]](#)[\[20\]](#)



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Interactions of TEGDMA-based polymers in a biological context.

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